

Preparing AB-MECA stock solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AB-MECA

Cat. No.: B1249046

[Get Quote](#)

Application Notes: AB-MECA

Introduction

AB-MECA (N⁶-(4-Aminobenzyl)-9-[5-(methylcarbonyl)-β-D-ribofuranosyl]adenine) is a potent and selective agonist for the A₃ adenosine receptor (A₃AR).^{[1][2][3]} A₃ARs are G protein-coupled receptors (GPCRs) implicated in a variety of physiological and pathophysiological processes, including inflammation, cancer, and cardiac ischemia.^[4] As a high-affinity agonist, **AB-MECA** is a critical tool for researchers studying the downstream signaling pathways of A₃AR and exploring its therapeutic potential.^[5] These notes provide essential information on the chemical properties, solubility, and storage of **AB-MECA**, along with a detailed protocol for preparing a stock solution.

Data Presentation

The quantitative data for **AB-MECA** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of **AB-MECA**

Property	Value	Reference
Molecular Formula	C₁₈H₂₁N₇O₄	[1] [2] [3]
Molecular Weight	399.40 g/mol	[1] [2] [3]
CAS Number	152918-26-8	[1] [2]
Appearance	Off-white to white crystalline solid	[3]

| Purity | ≥98% |[\[3\]](#)[\[6\]](#) |

Table 2: Solubility of **AB-MECA**

Solvent	Solubility	Notes	Reference
DMSO	10 - 55 mg/mL	Ultrasonic assistance may be required for higher concentrations.	[1] [2]
Ethanol	1 mg/mL	---	
Water	Insoluble	---	
Dilute Aqueous Base	3.5 mg/mL	---	

| 45% (w/v) aq 2-hydroxypropyl-β-cyclodextrin | 0.3 mg/mL | --- | |

Table 3: Storage and Stability of **AB-MECA**

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 3 years	[1][2][3]
	4°C	~2 years	[1][2]
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	[1][2]
	-20°C	Up to 1 month	[1][2]

Note: For solutions, it is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.[1]

Experimental Protocols

Protocol 1: Preparation of 10 mM **AB-MECA** Stock Solution in DMSO

This protocol describes a standard procedure for preparing a 10 mM stock solution of **AB-MECA** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials

- **AB-MECA** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL)
- Pipette and sterile filter tips

Equipment

- Analytical balance
- Vortex mixer
- Optional: Sonicator (water bath)

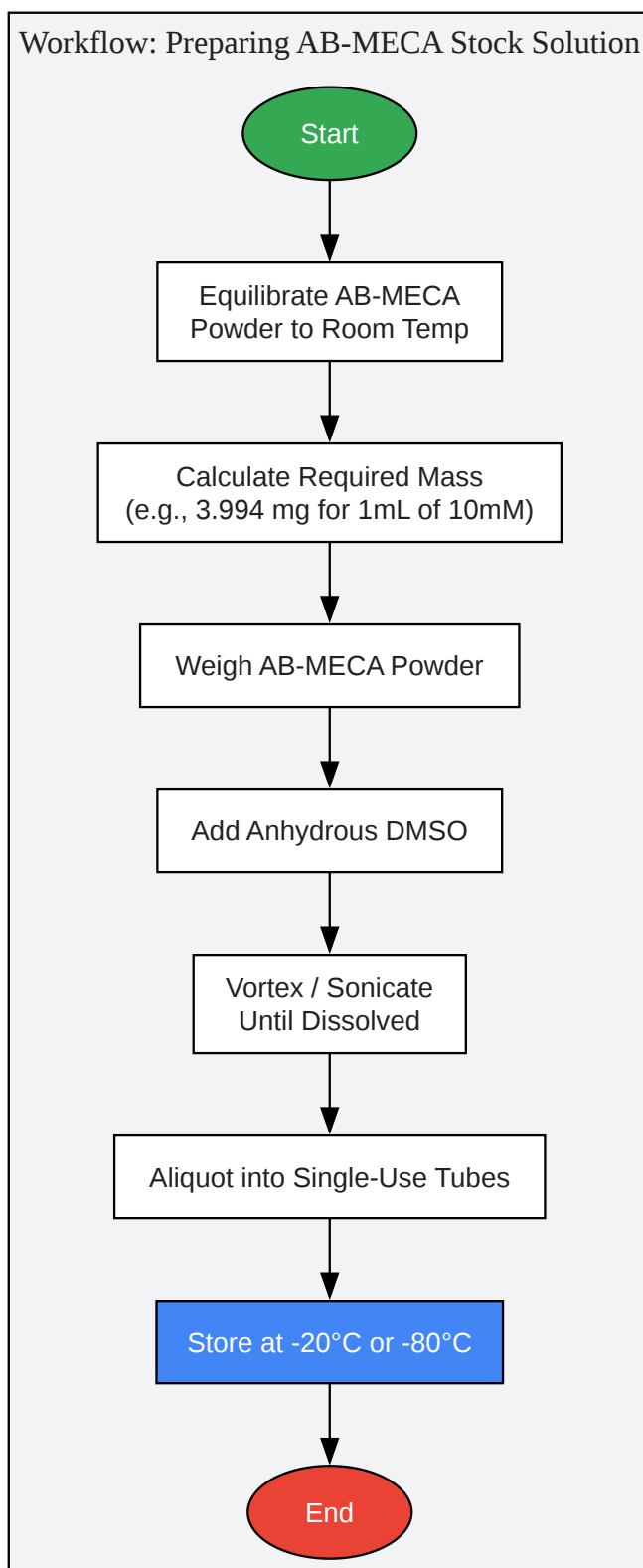
- Chemical fume hood or biosafety cabinet
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Procedure

- Preparation: Before opening, allow the vial of **AB-MECA** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Calculation: Calculate the mass of **AB-MECA** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 399.4 \text{ g/mol} \times 1000 \text{ mg/g} = 3.994 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh the calculated mass of **AB-MECA** powder and transfer it into a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume of DMSO to the microcentrifuge tube containing the **AB-MECA** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to ensure full dissolution.^{[1][2]}
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile, clearly labeled microcentrifuge tubes.^[1]
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2]}

Mandatory Visualizations

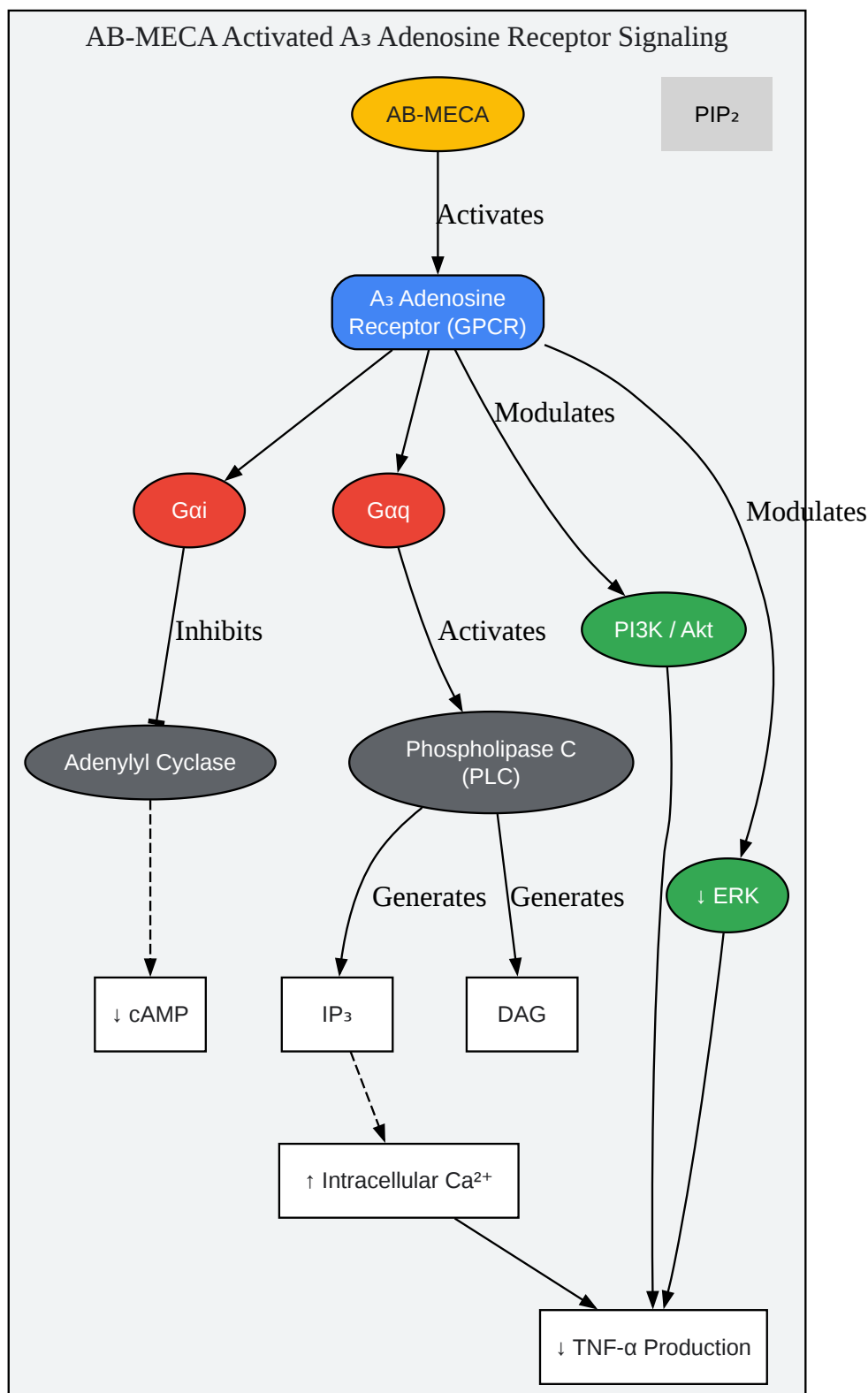
Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for preparing an **AB-MECA** stock solution.

Signaling Pathway Diagram

[Click to download full resolution via product page](#)

Caption: A₃AR signaling pathways activated by **AB-MECA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. abmole.com \[abmole.com\]](#)
- [2. abmole.com \[abmole.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. Adenosine A3 receptors: novel ligands and paradoxical effects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. aobious.com \[aobious.com\]](#)
- To cite this document: BenchChem. [Preparing AB-MECA stock solution]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1249046/docs#preparing-ab-meca-stock-solution\]](https://www.benchchem.com/product/b1249046/docs#preparing-ab-meca-stock-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)